

Personal protective equipment for handling 6-Hydroxy-2-naphthoic acid

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Compound of Interest

Compound Name: 6-Hydroxy-2-naphthoic acid

Cat. No.: B101515

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Essential Safety and Handling Guide for 6-Hydroxy-2-naphthoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **6-Hydroxy-2-naphthoic acid**, including detailed operational and disposal plans. Our goal is to furnish you with procedural, step-by-step guidance to ensure the safe and effective use of this compound in your laboratory.

Hazard Identification and Personal Protective Equipment (PPE)

6-Hydroxy-2-naphthoic acid is a beige powder that can cause skin, eye, and respiratory irritation.[1][2] It is harmful if swallowed.[3][4] Adherence to proper PPE protocols is critical to mitigate these risks.

Recommended Personal Protective Equipment

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses complying with OSHA's 29 CFR 1910.133 or European Standard EN166.[1] A face shield should be used for additional protection against splashes.	Protects against serious eye irritation or damage.[2][4]
Hand Protection	Appropriate chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact, which can cause irritation.[1][2]
Respiratory Protection	A NIOSH-approved N95 (US) or equivalent respirator.[5] Use in well-ventilated areas, preferably in a chemical fume hood.	Avoids inhalation of dust, which may cause respiratory irritation.[1][2]
Body Protection	A lab coat, chemical-resistant apron, or coveralls.[1][6]	Provides a barrier against accidental spills and contact with clothing.
Foot Protection	Closed-toe shoes.	Protects feet from spills and falling objects.

Operational Plan: Step-by-Step Handling Procedure

- Preparation:
 - Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[1]
 - Work in a well-ventilated area, such as a chemical fume hood, especially when handling the powder.[1][7]
 - Put on all required PPE as outlined in the table above.
- Handling:

- Avoid creating dust when handling the solid material.[1][2] If appropriate, moisten the substance to prevent dusting.[8]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in the handling area.[4][8]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[4]
 - Keep away from strong oxidizing agents.[1]
 - Store in an area without drain or sewer access.[8]

Accidental Release and First Aid Measures

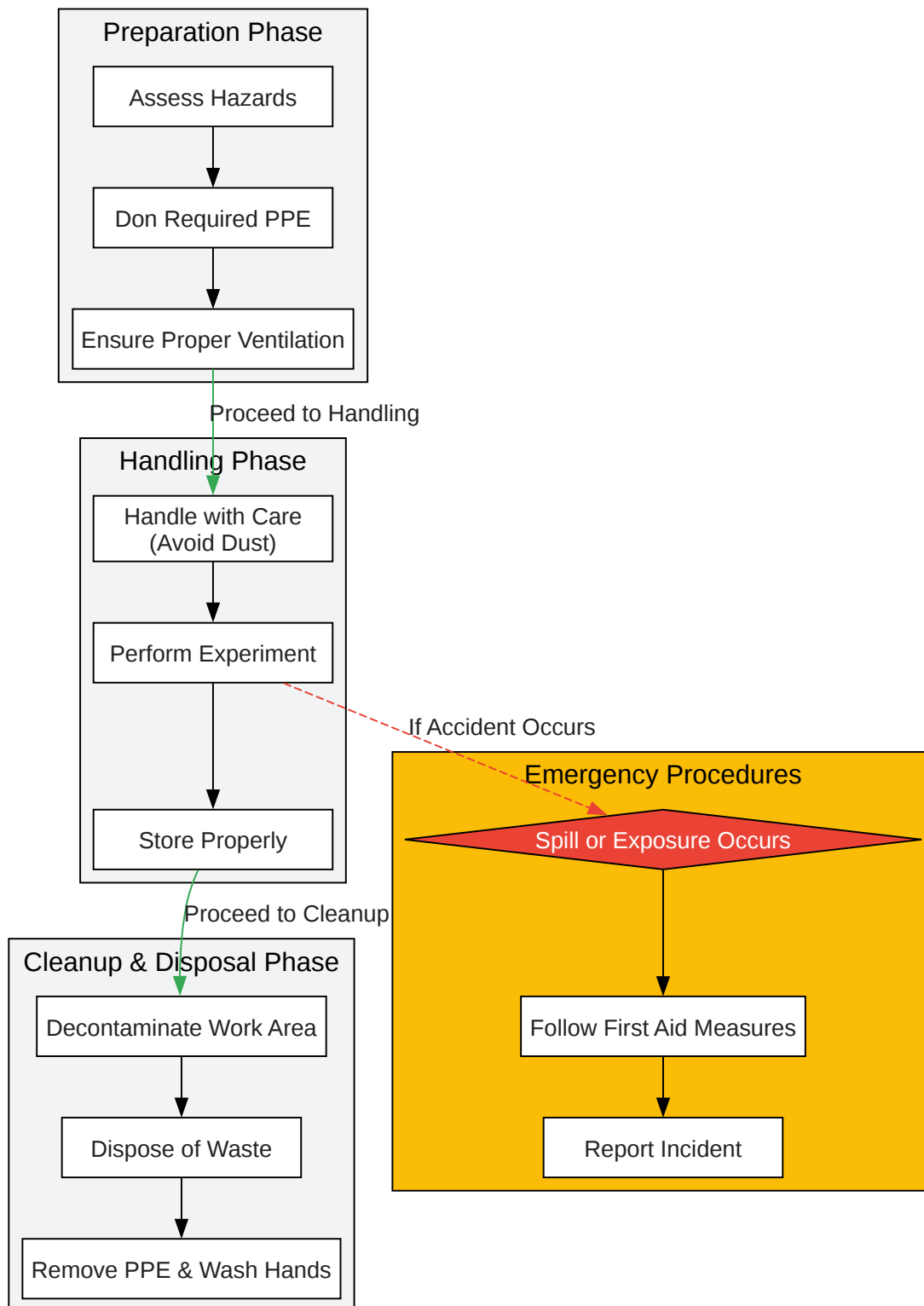
Situation	Action
Spill	Sweep up the spilled substance and shovel it into a suitable, closed container for disposal.[1][7] Avoid dust formation.[2] Wash the spill site after material pickup is complete.[2]
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[4]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1]
Inhalation	Move the person to fresh air.[1][7] If breathing is difficult, give oxygen.[1] If not breathing, give artificial respiration.[7] Get medical attention.[1]
Ingestion	Clean the mouth with water.[1] Give one or two glasses of water to drink.[8] Do not induce vomiting. Call a physician or poison control center immediately.[4]

Disposal Plan

Dispose of **6-Hydroxy-2-naphthoic acid** and its container in accordance with all applicable federal, state, and local regulations.^[2] Do not empty into drains.^[1] The material should be disposed of as hazardous waste at an approved waste disposal plant.^[1]

Workflow for Safe Handling

Safe Handling Workflow for 6-Hydroxy-2-naphthoic Acid

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Caption: Logical workflow for the safe handling of **6-Hydroxy-2-naphthoic acid**.

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References

- 1. fishersci.com [fishersci.com]
- 2. georganics.sk [georganics.sk]
- 3. 6-Hydroxy-2-naphthoic acid | C₁₁H₈O₃ | CID 85557 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. 6-Hydroxy-2-naphthoic acid 98 16712-64-4 [sigmaaldrich.com]
- 6. trimaco.com [trimaco.com]
- 7. 6-Hydroxy-2-naphthoic acid - Safety Data Sheet [chemicalbook.com]
- 8. ICSC 1759 - HYDROXY-2-NAPHTHOIC ACID [chemicalsafety.ilo.org]
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